

Physicochemical Properties of Isomorellic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Isomorellic acid*

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Introduction

Isomorellic acid is a naturally occurring caged xanthone, a class of complex secondary metabolites found predominantly in the resin of *Garcinia hanburyi* Hook. f.[1]. As an isomer of the more extensively studied morellic acid, **isomorellic acid** shares the same molecular formula and a similar formidable chemical architecture, contributing to its significant biological activities. This technical guide provides a comprehensive overview of the known physicochemical properties of **isomorellic acid**, intended to support research and development efforts in medicinal chemistry and drug discovery. The cytotoxic nature of caged xanthones, including **isomorellic acid**, positions them as compounds of interest for further investigation in oncology and other therapeutic areas[2].

Core Physicochemical Properties

A summary of the fundamental physicochemical properties of **Isomorellic acid** is presented below. It is important to note that while some data are available, specific experimental values for properties such as melting point, boiling point, and pKa are not widely reported in the

current scientific literature, reflecting the compound's status as a less-studied isomer within the caged xanthone family.

Table 1: Summary of Physicochemical Properties of **Isomorellic Acid**

Property	Value	Source/Method
Molecular Formula	C ₃₃ H ₃₆ O ₈	Mass Spectrometry[3]
Molecular Weight	560.6 g/mol	Calculated from Molecular Formula[4]
Appearance	Powder	Commercial Supplier[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	Commercial Supplier Data[2]
Melting Point	Data not available	-
Boiling Point	Data not available	-
pKa	Data not available	-

Spectroscopic Data

Detailed spectroscopic data is essential for the unambiguous identification and characterization of complex natural products like **isomorellic acid**. While complete spectral assignments for **isomorellic acid** are not readily available in the public domain, this section outlines the expected spectroscopic behavior based on its chemical class and available information for the closely related isomer, morellic acid.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the intricate three-dimensional structure of caged xanthenes. The proton (¹H) and carbon-13 (¹³C) NMR spectra of **isomorellic acid** are expected to be complex, reflecting the large number of chemically distinct protons and carbons in its caged structure.

Detailed ^1H and ^{13}C NMR data for **isomorellic acid** are not available in the reviewed literature. However, the spectra would be characterized by:

- ^1H NMR: A series of complex multiplets in the aliphatic region corresponding to the protons of the caged framework and prenyl side chains. Signals for olefinic protons and aromatic protons on the xanthone core would also be present.
- ^{13}C NMR: A large number of signals corresponding to the 33 carbon atoms, including quaternary carbons of the caged skeleton, sp^2 carbons of the aromatic and olefinic groups, and sp^3 carbons of the aliphatic portions.

Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in a molecule. Based on the structure of **isomorellic acid** and data from its isomer, morellic acid, the IR spectrum is expected to show characteristic absorption bands.

Table 2: Expected Infrared (IR) Absorption Bands for **Isomorellic Acid**

Wavenumber (cm^{-1})	Functional Group	Description
~3400 (broad)	O-H	Stretching vibration of the hydroxyl group.
~2970, ~2930	C-H	Stretching vibrations of methyl and methylene groups.
~1730	C=O	Stretching vibration of the ester or α,β -unsaturated ketone carbonyl group.
~1690	C=O	Stretching vibration of the carboxylic acid carbonyl group[3].
~1650, ~1590	C=C	Stretching vibrations of the aromatic ring[3].
~1435, ~1365	C-H	Bending vibrations of methyl and methylene groups[3].

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound. For **isomorellic acid**, high-resolution mass spectrometry (HRMS) would confirm its molecular formula, $C_{33}H_{36}O_8$.

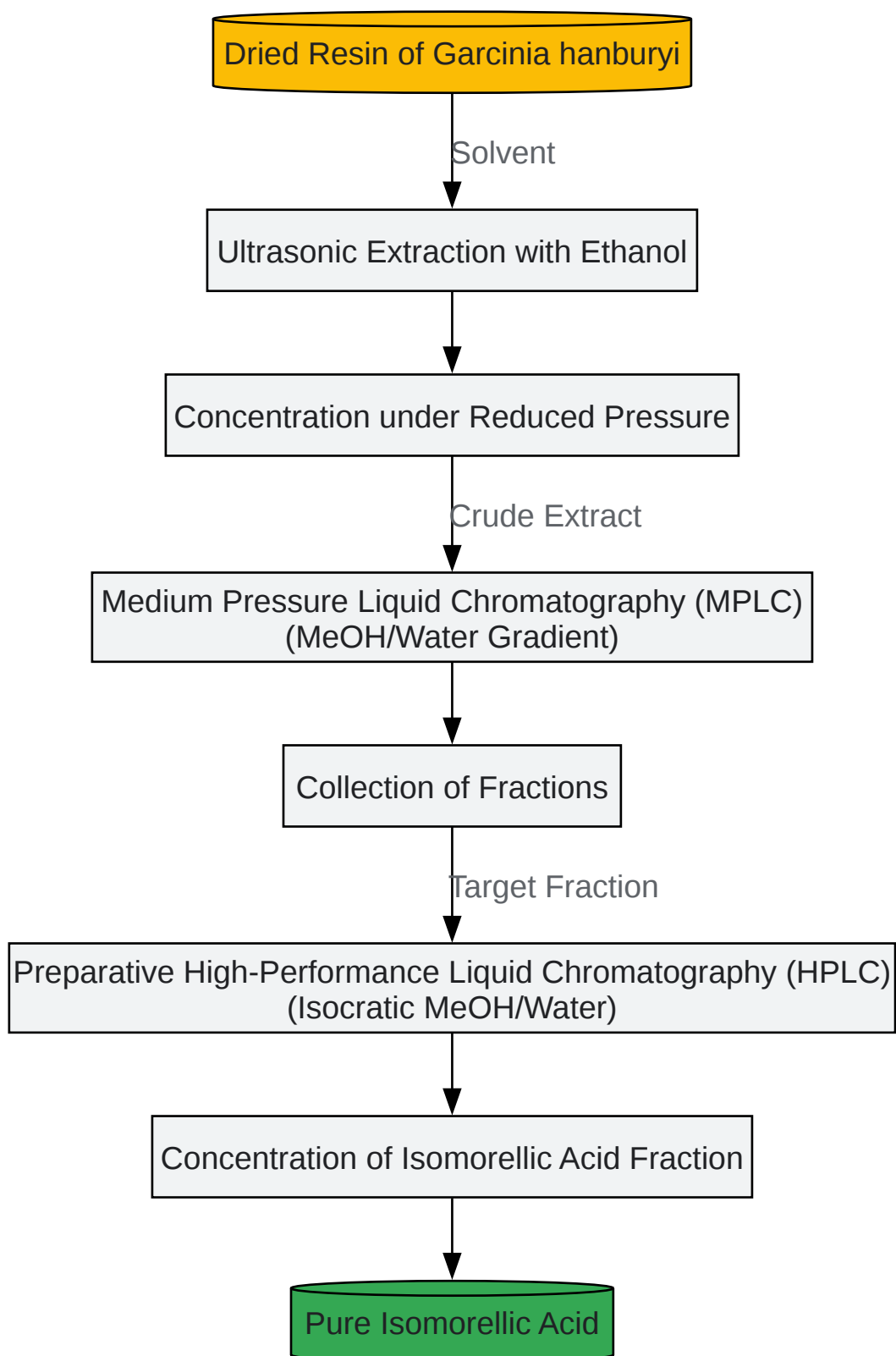
The fragmentation pattern in tandem mass spectrometry (MS/MS) would provide valuable structural information about the caged xanthone core and the nature and position of its substituents. A peak corresponding to the molecular ion $[M+H]^+$ at m/z 561.4 has been reported for the isomeric morellic acid[3].

Experimental Protocols

Detailed and validated experimental protocols are fundamental for ensuring the reproducibility and accuracy of scientific findings. The following sections outline general methodologies for the isolation and characterization of caged xanthenes like **isomorellic acid**, based on established procedures for related compounds from *Garcinia* species.

Isolation and Purification of Isomorellic Acid

Isomorellic acid is typically isolated from the resin of *Garcinia hanburyi*. A general workflow for its isolation and purification is described below, adapted from protocols for related caged xanthenes[3].



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Figure 1: General workflow for the isolation of **Isomorellic acid**.

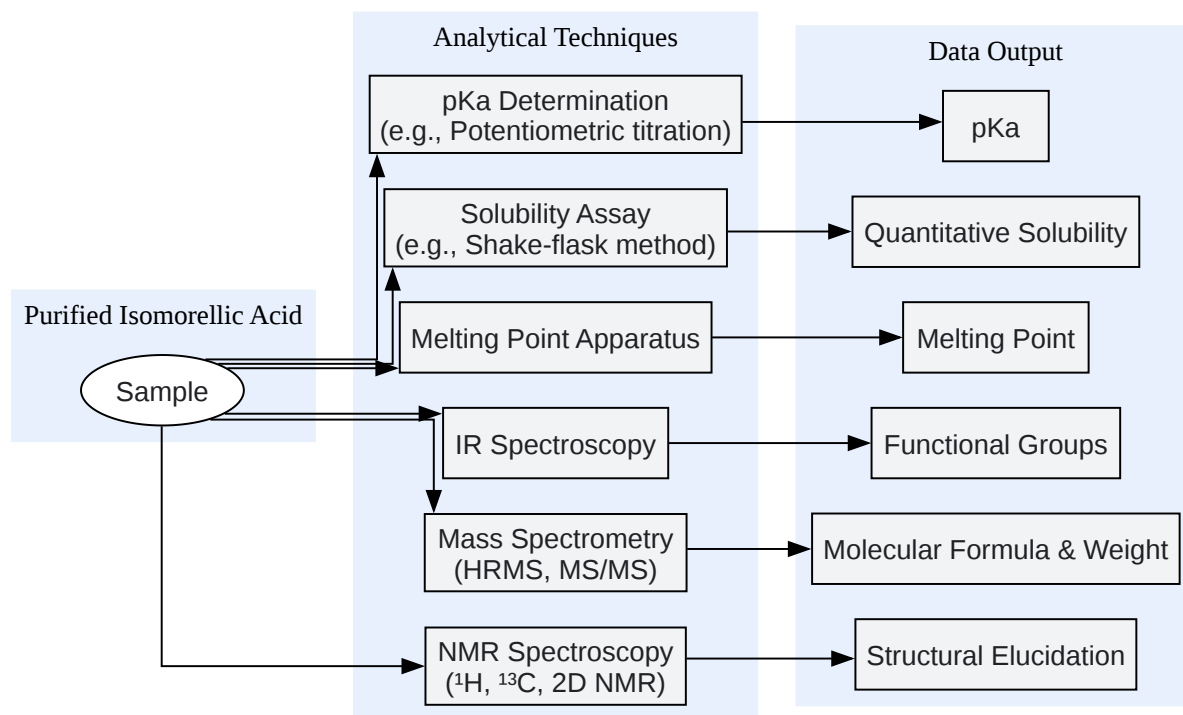
Methodology:

- **Extraction:** The dried and powdered resin of *Garcinia hanburyi* is subjected to ultrasonic extraction with a suitable organic solvent, such as ethanol, to obtain a crude extract.
- **Concentration:** The solvent is removed from the crude extract under reduced pressure to yield a concentrated residue.
- **Fractionation:** The crude extract is then fractionated using a chromatographic technique like Medium Pressure Liquid Chromatography (MPLC) with a gradient of methanol and water to separate compounds based on their polarity.
- **Purification:** The fraction containing **isomorellic acid** is further purified by preparative High-Performance Liquid Chromatography (HPLC), often using an isocratic mobile phase of methanol and water. The separation of isomers like morellic acid and **isomorellic acid** can be achieved by optimizing the HPLC conditions.
- **Final Product:** The purified fraction is concentrated to yield **isomorellic acid** as a powder.

Determination of Physicochemical Properties

Standard analytical techniques are employed to determine the physicochemical properties of the purified **isomorellic acid**.

Workflow for Physicochemical Characterization:



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Figure 2: Workflow for physicochemical characterization of **Isomorellic acid**.

- Melting Point: Determined using a calibrated melting point apparatus.
- Solubility: Quantitatively determined using methods such as the shake-flask method in various solvents.
- pKa: Measured using techniques like potentiometric titration or calculated using computational models.
- Spectroscopy: ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry are performed on the purified sample to confirm its identity and structure.

Biological Activity and Signaling Pathways

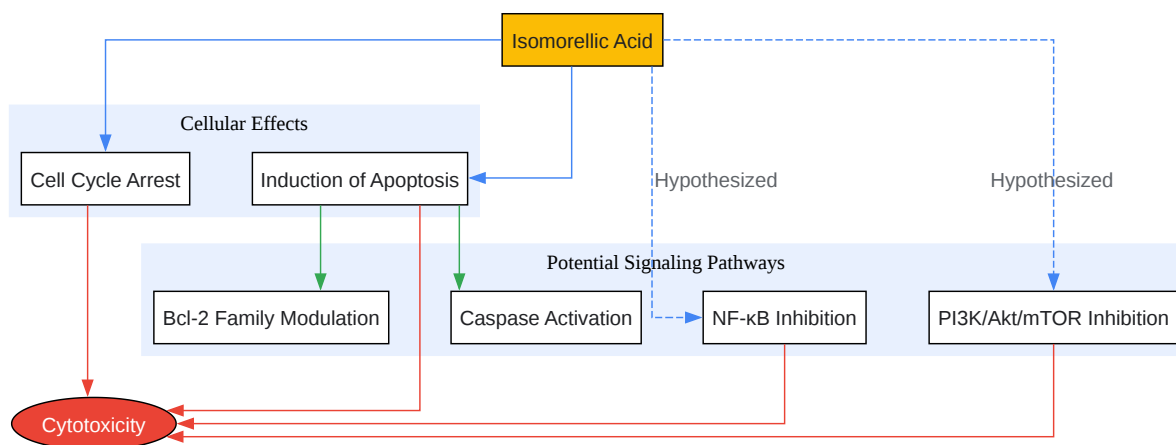
Isomorellic acid is reported to be a cytotoxic caged xanthone[2]. The cytotoxic properties of caged xanthenes are a major focus of research, with many compounds in this class demonstrating potent activity against various cancer cell lines.

While specific signaling pathways modulated by **isomorellic acid** are not yet well-defined in the literature, research on related caged xanthenes, such as gambogic acid, suggests that their cytotoxic effects are often mediated through the induction of apoptosis. Key signaling pathways that are frequently implicated in the action of cytotoxic natural products include:

- Apoptosis Pathways: Activation of caspases and modulation of the Bcl-2 family of proteins.
- Cell Cycle Regulation: Arresting the cell cycle at different phases (e.g., G1, S, or G2/M).
- NF- κ B Signaling Pathway: Inhibition of this pathway can lead to decreased cell survival and proliferation.
- PI3K/Akt/mTOR Pathway: Inhibition of this critical cell survival pathway is a common mechanism for anticancer agents.

Further research is required to elucidate the precise molecular targets and signaling pathways through which **isomorellic acid** exerts its cytotoxic effects.

Logical Relationship of Cytotoxicity:



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Figure 3: Hypothesized mechanism of cytotoxicity for **Isomorellic acid**.

Conclusion

Isomorellic acid is a structurally complex natural product with recognized cytotoxic properties. This guide has summarized the currently available physicochemical data for this compound. It is evident that while foundational information such as molecular formula, weight, and qualitative solubility is known, there is a notable lack of detailed experimental data for several key properties, including melting point, pKa, and comprehensive spectroscopic characterization. The provided experimental workflows offer a general framework for the isolation and analysis of **isomorellic acid**. Further in-depth studies are warranted to fully characterize this promising molecule and to elucidate its precise mechanism of action, which will be crucial for its potential development as a therapeutic agent.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Cytotoxic Properties and Complete Nuclear Magnetic Resonance Assignment of Isolated Xanthones from the Root of Garcinia cowa Roxb - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Nanostructured lipid carriers loaded with morellic acid for enhanced anticancer efficacy: preparation, characterization, pharmacokinetics and anticancer evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Isoferulic Acid | C₁₀H₁₀O₄ | CID 736186 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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